

Technical Guide: Toxicological Profile of Sodium 3-Hydroxybenzoate

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Compound of Interest

Compound Name: *sodium;3-hydroxybenzoate*

Cat. No.: *B7946756*

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CAS Registry Number: 7720-19-6 Synonyms: Sodium m-hydroxybenzoate; 3-Hydroxybenzoic acid sodium salt Molecular Formula: C

H

NaO

Molecular Weight: 160.10 g/mol

Executive Safety Summary

Sodium 3-hydroxybenzoate is the sodium salt of 3-hydroxybenzoic acid (3-HBA). While often overshadowed by its 4-isomer (parabens) and 2-isomer (salicylic acid), it is distinct in its metabolic fate and receptor activity.

Core Toxicological Conclusion:

- Acute Toxicity: Low. Estimated LD > 2000 mg/kg (oral, rodent), inferred from the parent acid.[1]

- Irritation: Moderate to Severe. Unlike the weak acid form, the sodium salt hydrolyzes to form an alkaline solution, posing a higher risk of ocular and cutaneous irritation (Category 2A/2).
- Genotoxicity: Low concern.[1] The parent compound is an endogenous metabolite formed from flavonoid breakdown and is not associated with mutagenicity in standard assays.
- Mechanism: Acts as an agonist for Hydroxycarboxylic Acid Receptors (HCA and HCA), influencing lipid metabolism.[2]

Physicochemical Determinants of Toxicity

The toxicity of the salt is governed by its dissociation in physiological media.

Property	Value / Description	Toxicological Implication
Solubility	High (>100 mg/mL in water)	Rapid systemic absorption compared to the free acid.
pH (1% soln)	Alkaline (~8.5 - 9.5)	Primary Hazard: Causes saponification of membrane lipids, leading to eye/skin irritation.
pKa (Parent)	4.08 (Carboxyl), 9.9 (Phenolic)	In the stomach (pH 1.5), the salt converts instantly to the free acid (3-HBA).
LogP (Parent)	1.50	Moderate lipophilicity allows passive diffusion across the intestinal epithelium.

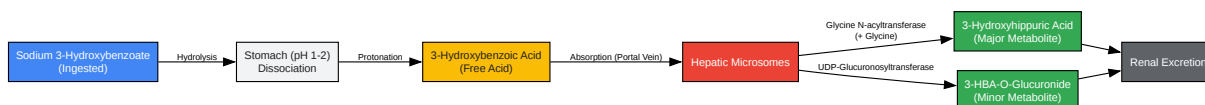
ADME & Metabolic Pathway

Understanding the metabolic fate is crucial for interpreting chronic toxicity. Unlike parabens (which require hydrolysis), 3-hydroxybenzoate is largely excreted as a glycine conjugate.

Metabolic Route[3][4]

- Absorption: Rapid oral absorption. The salt dissociates in the stomach; the uncharged acid diffuses into the portal vein.
- Distribution: Binds reversibly to plasma albumin.
- Metabolism (Hepatic):
 - Major Pathway: Conjugation with glycine via Acyl-CoA synthetase and N-acyltransferase to form 3-hydroxyhippuric acid.
 - Minor Pathway: Glucuronidation at the phenolic hydroxyl group.
- Excretion: Rapid renal elimination of the conjugate.

Visualization: Metabolic Fate



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Figure 1: Metabolic biotransformation of Sodium 3-hydroxybenzoate in mammals.

Toxicological Data Profile

Acute Toxicity

Data is derived from the parent acid (CAS 99-06-9) due to rapid physiological conversion.

- Oral LD

(Mouse): 2000 mg/kg.

- Oral LD

(Rat): > 2000 mg/kg (Limit test).

- Classification: GHS Category 4 or 5 (Low Toxicity).

Skin and Eye Irritation[1]

- Skin: Moderate irritant.[1] Prolonged occlusion with the salt form can cause chemical burns due to alkalinity.
- Eye: Severe Irritant (Category 2A). The sodium salt is significantly more damaging to the corneal epithelium than the free acid due to the high pH of the tear film interface upon contact.

Genotoxicity & Carcinogenicity

- Ames Test: Predicted Negative. Structural analogs (benzoic acid, salicylic acid) are non-mutagenic.
- Carcinogenicity: No evidence of carcinogenicity. 3-HBA is a known antioxidant and endogenous metabolite.

Experimental Protocols for Safety Validation

To validate the safety of a specific batch or formulation of Sodium 3-hydroxybenzoate, the following self-validating protocols are recommended.

Protocol A: In Vitro Eye Irritation (Bovine Corneal Opacity - BCOP)

Rationale: Ethical replacement for the Draize test, specifically suitable for identifying severe irritants (salts).

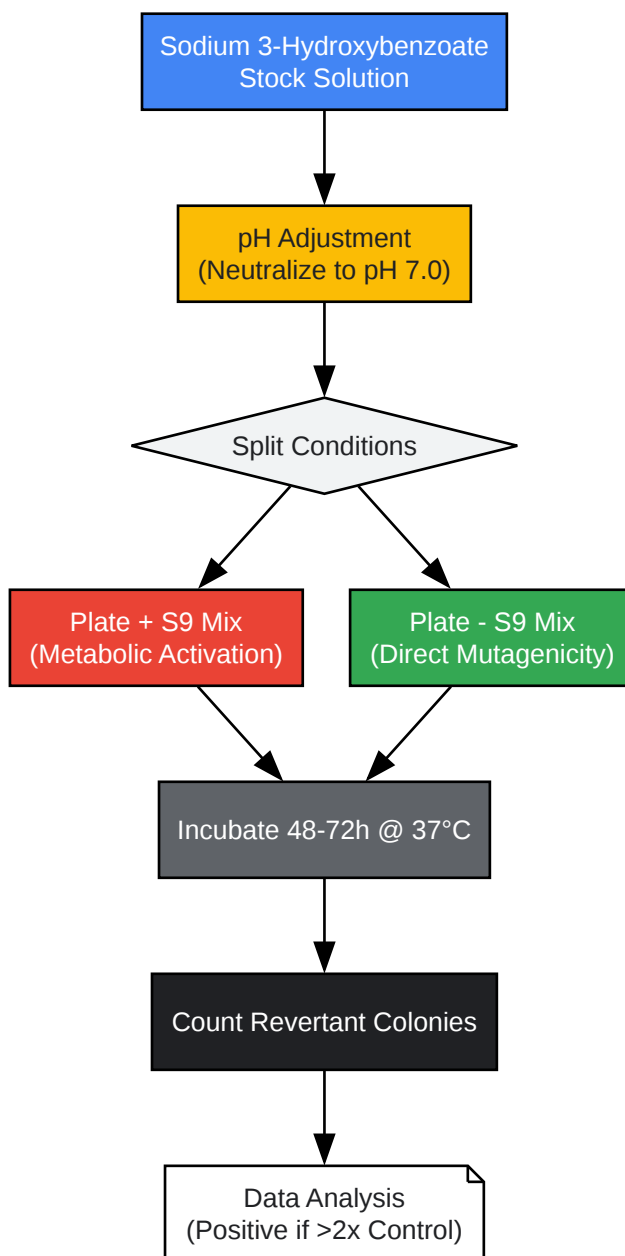
- Preparation:
 - Harvest bovine corneas from abattoir by-products.
 - Mount corneas in opacity chambers with MEM media.
- Treatment:

- Apply 750 μ L of 20% (w/v) Sodium 3-hydroxybenzoate solution to the epithelial surface.
- Negative Control: Saline.
- Positive Control: Ethanol or Imidazole.
- Incubation: Incubate for 10 minutes at 32°C.
- Removal: Wash thoroughly with media to remove all salt traces (critical to prevent false positives from residual alkalinity).
- Measurement:
 - Opacity: Measure light transmission using an opacitometer.
 - Permeability: Apply fluorescein dye; measure OD of the posterior chamber medium.
- Calculation: Calculate In Vitro Irritancy Score (IVIS).
 - IVIS > 55 = Corrosive/Severe Irritant.

Protocol B: Bacterial Reverse Mutation Assay (Ames Test)

Rationale: Regulatory standard (OECD 471) to confirm non-mutagenicity.

- Strains: *S. typhimurium* TA98, TA100, TA1535, TA1537, and *E. coli* WP2 uvrA.[3]
- Metabolic Activation: Prepare S9 mix (rat liver post-mitochondrial supernatant) to simulate mammalian metabolism.
- Dose Range: 5 concentrations (e.g., 313, 625, 1250, 2500, 5000 μ g/plate).
 - Note: Neutralize the sodium salt solution to pH 7.0 before plating to prevent false positives due to pH toxicity.
- Workflow Visualization:



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Figure 2: Workflow for OECD 471 Ames Test adapted for sodium salts.

References

- European Chemicals Agency (ECHA). Registration Dossier: 3-Hydroxybenzoic acid (CAS 99-06-9). Available at: [\[Link\]](#) (Note: General landing used as specific deep links vary by session).

- PubChem.Compound Summary: Sodium 3-hydroxybenzoate (CID 23675765). National Library of Medicine. Available at: [\[Link\]](#)
- OECD Guidelines for the Testing of Chemicals.Test No. 471: Bacterial Reverse Mutation Test.[4] Available at: [\[Link\]](#)
- OECD Guidelines for the Testing of Chemicals.Test No. 437: Bovine Corneal Opacity and Permeability Test Method. Available at: [\[Link\]](#)[5][3][6]
- Cosmetic Ingredient Review (CIR).Safety Assessment of Salicylic Acid and Salicylates. (Provides comparative data for hydroxybenzoate isomers). Available at: [\[Link\]](#)

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